

Spectroscopic Properties of Mordant Blue 29: An In-depth Technical Guide

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Compound of Interest

Compound Name: Mordant Blue 29

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This technical guide provides a comprehensive overview of the spectroscopic properties of **Mordant Blue 29** (also known as Chrome Azurol S), a triphenylmethane dye widely utilized in analytical chemistry. This document details the dye's absorption characteristics, provides experimental protocols for its spectroscopic analysis, and outlines its application in metal ion detection.

Core Spectroscopic Properties

Mordant Blue 29 is a polybasic acid that can exist in various structural forms depending on the pH of the solution, leading to changes in its color and absorption spectrum. Its pronounced chelating properties, owing to the presence of carboxyl and hydroxyl donor groups, make it a valuable reagent for the spectrophotometric determination of metal ions.^[1]

Chemical Structure

The molecular structure of C.I. **Mordant Blue 29** is presented below.

Molecular Formula: $C_{23}H_{13}Cl_2Na_3O_9S$ ^[2]

Molar Mass: 605.3 g/mol [2]

CAS Number: 1667-99-8[3]

Quantitative Spectroscopic Data

The UV-Vis absorption characteristics of **Mordant Blue 29** are highly dependent on the pH of the solution. The molar absorptivity, a measure of how strongly the dye absorbs light at a particular wavelength, is also a key parameter.

Property	Value	Conditions	Reference
Molar Absorptivity (ϵ)	$\geq 11,000 \text{ L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$	Dried molecule	[3]
Absorption Maximum (λ_{max})	425.0 - 435.0 nm	pH 7.0 Buffer solution	[4]
See table below for pH dependence	Aqueous solution	[5]	
Fluorescence	Data not readily available in literature.	-	
Quantum Yield			
Fluorescence Lifetime	Data not readily available in literature.	-	

pH-Dependent Absorption Maxima

The absorption maximum (λ_{max}) of **Mordant Blue 29** shifts significantly with changes in pH, corresponding to different ionic species of the dye in solution.

pH Range	Dominant Species	λ_{max} (nm)
Strongly Acidic	H_5In^+	~480
Acidic	H_4In	~470
Weakly Acidic	H_3In^-	~495
Neutral	H_2In^{2-}	~430
Alkaline	HIn^{3-}	~590
Strongly Alkaline	In^{4-}	~590

Data extrapolated from graphical representations in Pytlakowska et al. (2013).[\[5\]](#)

Experimental Protocols

The following are detailed methodologies for the key experiments related to the spectroscopic analysis of **Mordant Blue 29**.

UV-Vis Absorption Spectroscopy

This protocol outlines the procedure for obtaining the UV-Vis absorption spectrum of **Mordant Blue 29**.

Objective: To determine the absorption maxima (λ_{max}) of **Mordant Blue 29** at different pH values.

Materials:

- **Mordant Blue 29**
- Deionized water
- Buffer solutions (pH 2, 4, 6, 7, 8, 10, 12)
- Spectrophotometer
- Quartz cuvettes (1 cm path length)

- Volumetric flasks

- Pipettes

Procedure:

- Stock Solution Preparation: Prepare a stock solution of **Mordant Blue 29** (e.g., 1×10^{-3} M) by dissolving a precise amount of the dye in deionized water.
- Working Solution Preparation: Prepare a series of working solutions by diluting the stock solution with the appropriate buffer to achieve a final concentration within the linear range of the spectrophotometer (typically in the μ M range).
- Spectrophotometer Setup: Turn on the spectrophotometer and allow it to warm up. Set the wavelength range for scanning (e.g., 300-700 nm).
- Blank Measurement: Fill a cuvette with the respective buffer solution to be used as a blank. Place the cuvette in the spectrophotometer and record a baseline spectrum.
- Sample Measurement: Rinse the cuvette with the **Mordant Blue 29** working solution. Fill the cuvette with the working solution and place it in the spectrophotometer.
- Data Acquisition: Record the absorption spectrum of the sample.
- Analysis: Identify the wavelength of maximum absorbance (λ_{max}) from the spectrum.
- Repeat: Repeat steps 4-7 for each pH value.

Spectrophotometric Determination of Aluminum

This protocol describes the use of **Mordant Blue 29** for the quantitative determination of aluminum ions in a sample.

Objective: To determine the concentration of aluminum in an aqueous sample.

Materials:

- **Mordant Blue 29** solution

- Standard aluminum solution (e.g., 1000 ppm)
- Acetate buffer (pH 5.0)
- Deionized water
- Spectrophotometer
- Volumetric flasks
- Pipettes

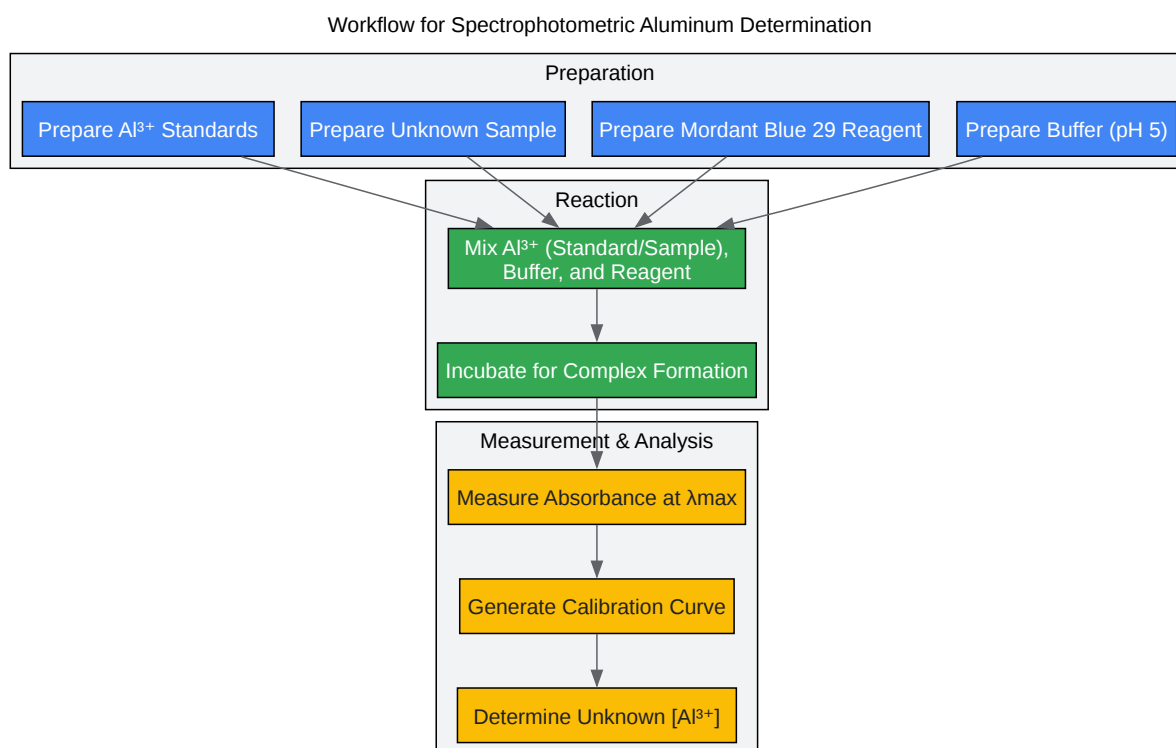
Procedure:

- Preparation of Standard Solutions: Prepare a series of aluminum standard solutions of known concentrations by diluting the stock solution with deionized water.
- Complex Formation: To a set of volumetric flasks, add a specific volume of each aluminum standard solution (and the unknown sample to a separate flask). Add the acetate buffer to maintain the pH at 5.0. Finally, add the **Mordant Blue 29** solution. Dilute to the mark with deionized water and mix well.
- Incubation: Allow the solutions to stand for a specified time to ensure complete complex formation.
- Spectrophotometer Measurement: Set the spectrophotometer to the wavelength of maximum absorbance for the Al-**Mordant Blue 29** complex (typically around 550-600 nm, which should be predetermined experimentally).
- Calibration Curve: Measure the absorbance of each standard solution. Plot a calibration curve of absorbance versus aluminum concentration.
- Sample Analysis: Measure the absorbance of the unknown sample.
- Concentration Determination: Determine the concentration of aluminum in the unknown sample by interpolating its absorbance on the calibration curve.

Mandatory Visualizations

Experimental Workflow for Aluminum Determination

The following diagram illustrates the general workflow for the spectrophotometric determination of aluminum using **Mordant Blue 29**.

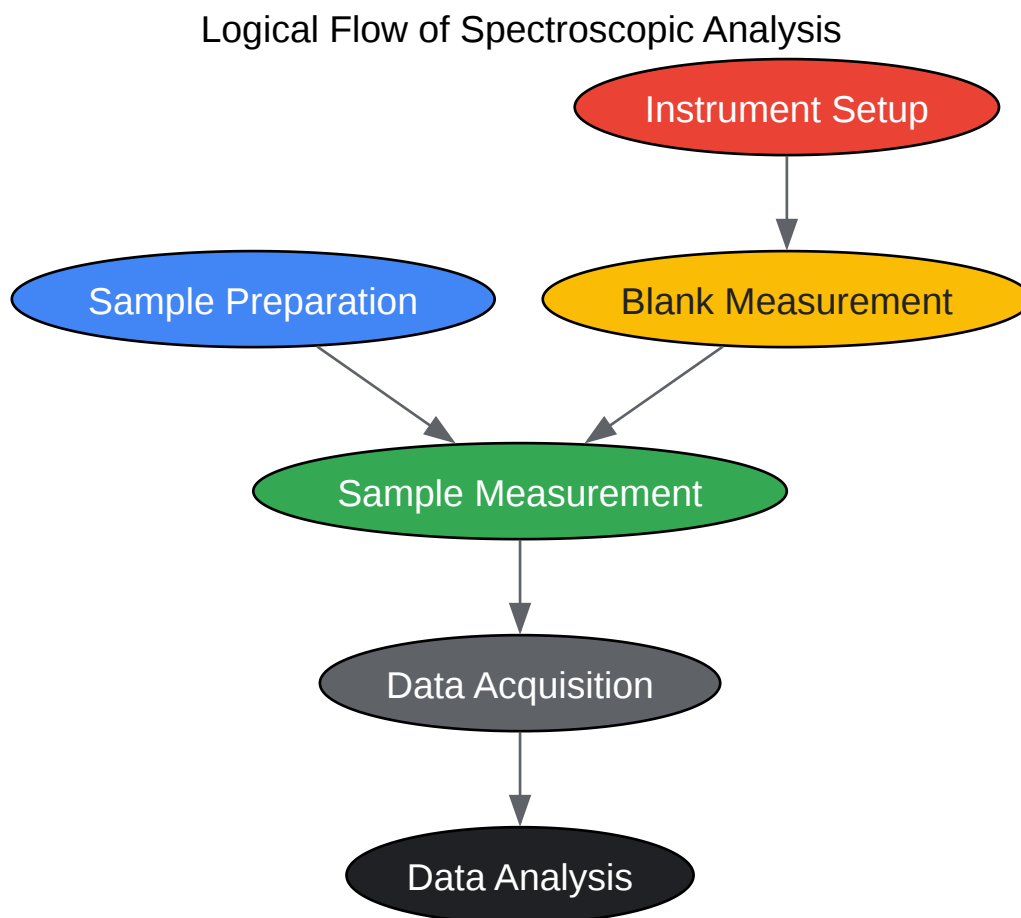


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Caption: Workflow for Spectrophotometric Aluminum Determination.

Logical Relationship of Spectroscopic Analysis

This diagram shows the logical flow from sample preparation to data analysis in spectroscopic measurements.



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Caption: Logical Flow of Spectroscopic Analysis.

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